

Spectroscopic Profile of Propyl Decanoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Propyl decanoate*

CAS No.: 30673-60-0

Cat. No.: B1679712

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **propyl decanoate** (C₁₃H₂₆O₂), a fatty acid ester. The information presented herein is intended to support researchers in the identification, characterization, and quality control of this compound. This document details nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition.

Data Presentation

The following tables summarize the key spectroscopic data for **propyl decanoate**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for **Propyl Decanoate** (Solvent: CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.03	Triplet	2H	a
2.25	Triplet	2H	d
1.64	Sextet	2H	b
1.27	Multiplet	12H	e, f, g, h, i, j
0.93	Triplet	3H	c
0.88	Triplet	3H	k

Structure with Proton Assignments:

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: ¹³C NMR Spectroscopic Data for **Propyl Decanoate** (Solvent: CDCl₃)[[1](#)]

Chemical Shift (δ) ppm	Assignment
173.87	C=O (Ester Carbonyl)
65.83	O-CH ₂ (Propoxy)
34.44	CH ₂ -C=O
31.99	CH ₂ (from decanoyl chain)
29.54	CH ₂ (from decanoyl chain)
29.37	CH ₂ (from decanoyl chain)
29.28	CH ₂ (from decanoyl chain)
25.13	CH ₂ (from decanoyl chain)
22.77	CH ₂ (from decanoyl chain)
22.15	CH ₂ (Propoxy)
14.12	CH ₃ (Decanoyl)
10.42	CH ₃ (Propoxy)

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands for **Propyl Decanoate**

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
2950 - 2850	Strong	C-H Stretch	Alkane
1750 - 1735	Strong	C=O Stretch	Ester
1300 - 1000	Strong	C-O Stretch	Ester

Mass Spectrometry (MS)

Table 4: Key Mass Spectrometry Data for **Propyl Decanoate** (Electron Ionization)^[2]

m/z	Interpretation
214	Molecular Ion [M] ⁺
171	[M - C ₃ H ₇] ⁺ (Loss of propyl group)
155	McLafferty rearrangement product
115	
87	
71	
43	[C ₃ H ₇] ⁺ (Propyl cation)

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- A sample of **propyl decanoate** (approximately 5-25 mg for ¹H NMR, 50-100 mg for ¹³C NMR) is accurately weighed and dissolved in approximately 0.6-0.7 mL of deuterated chloroform (CDCl₃).[\[3\]](#)
- The solution is transferred to a 5 mm NMR tube.[\[4\]](#)
- To ensure a homogeneous solution and remove any particulate matter, the sample can be filtered through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.
- An internal standard, such as tetramethylsilane (TMS), may be added for chemical shift referencing (δ = 0.00 ppm).[\[3\]](#)

Instrumentation and Data Acquisition:

- The NMR spectra are acquired on a standard NMR spectrometer (e.g., 300 MHz or higher).

- For ^1H NMR, a standard pulse sequence is used to acquire the spectrum.
- For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum and enhance the signal-to-noise ratio.
- The data is processed using appropriate software, involving Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

Sample Preparation:

- For liquid samples like **propyl decanoate**, the attenuated total reflectance (ATR) technique is commonly used due to its simplicity and minimal sample preparation.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- A small drop of the neat liquid is placed directly onto the ATR crystal (e.g., diamond or zinc selenide).[\[5\]](#)[\[6\]](#)
- Alternatively, a thin film of the liquid can be prepared between two salt plates (e.g., NaCl or KBr).[\[8\]](#)

Instrumentation and Data Acquisition:

- A Fourier-transform infrared (FTIR) spectrometer is used for analysis.[\[5\]](#)
- A background spectrum of the empty ATR crystal or clean salt plates is recorded.
- The sample is then placed in the beam path, and the sample spectrum is recorded.
- The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.[\[5\]](#)

Mass Spectrometry (MS)

Sample Preparation and Introduction:

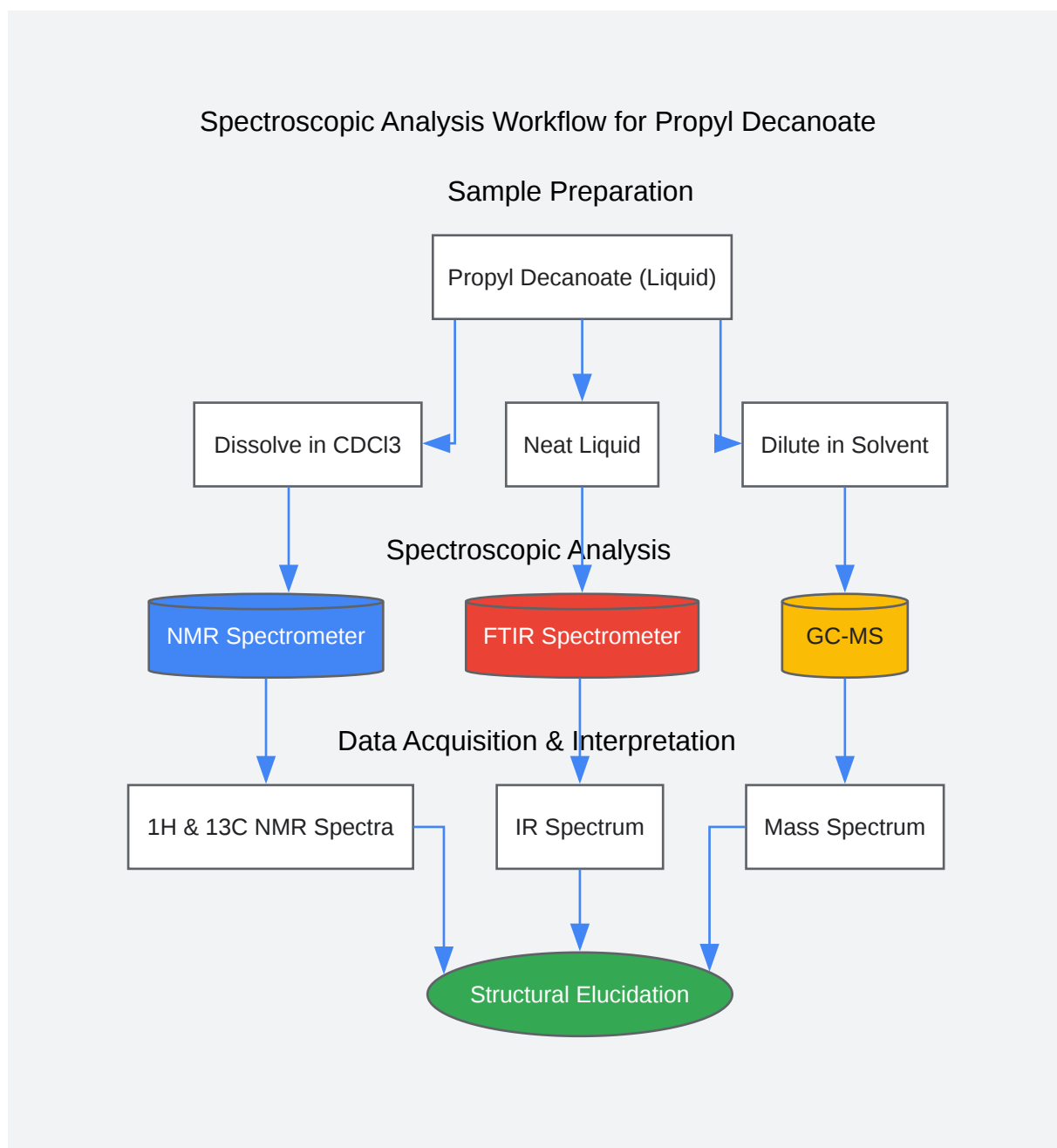
- For volatile and thermally stable compounds like **propyl decanoate**, gas chromatography-mass spectrometry (GC-MS) is the preferred method.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- A dilute solution of the sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- The sample is injected into the gas chromatograph, where it is vaporized and separated on a capillary column.

Instrumentation and Data Acquisition:

- The eluent from the GC column is introduced directly into the ion source of the mass spectrometer.
- Electron ionization (EI) at 70 eV is typically used to generate the molecular ion and fragment ions.[\[9\]](#)
- The mass analyzer (e.g., a quadrupole) separates the ions based on their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating a mass spectrum.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a liquid organic compound such as **propyl decanoate**.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the general workflow for the spectroscopic analysis of **propyl decanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propyl caprate | C13H26O2 | CID 121739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Decanoic acid, propyl ester [webbook.nist.gov]
- 3. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 4. sites.bu.edu [sites.bu.edu]
- 5. drawellanalytical.com [drawellanalytical.com]
- 6. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 7. jascoinc.com [jascoinc.com]
- 8. researchgate.net [researchgate.net]
- 9. benchchem.com [benchchem.com]
- 10. lipidmaps.org [lipidmaps.org]
- 11. Fatty Acid Methyl Ester analysis by Gas Chromatography [sigmaaldrich.com]
- 12. shimadzu.com [shimadzu.com]
- To cite this document: BenchChem. [Spectroscopic Profile of Propyl Decanoate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679712/docs#spectroscopic-profile-of-propyl-decanoate-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)